

Health and safety data for handling lead(2+);oxolead;sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lead(2+);oxolead;sulfate*

Cat. No.: *B088974*

[Get Quote](#)

Lead(2+);oxolead;sulfate, commonly known as lead sulfate (PbSO_4), is a white crystalline solid that poses significant health and safety risks. This in-depth technical guide provides crucial data and protocols for researchers, scientists, and drug development professionals to ensure its safe handling and mitigate exposure risks.

Section 1: Physicochemical and Toxicological Data

A comprehensive summary of the key properties and hazards associated with lead sulfate is presented below. All quantitative data has been compiled from various safety data sheets and chemical databases for ease of reference and comparison.

Table 1: Physical and Chemical Properties of Lead Sulfate

Property	Value	Source(s)
Molecular Formula	PbSO ₄	[1][2]
Molecular Weight	303.26 g/mol	[3][4][5]
Appearance	White crystalline solid/powder	[1][6]
Melting Point	1170 °C (decomposes)	[3][7]
Density	6.2 - 6.3 g/cm ³ at 25 °C	[1][3][8]
Water Solubility	0.0404 g/100 mL at 25 °C	[6]
Stability	Stable under normal conditions	[3][8]

Table 2: Occupational Exposure Limits for Lead Sulfate

Regulatory Body	Exposure Limit (TWA - 8-hour)	STEL (15-min)	Notes	Source(s)
OSHA (PEL)	0.05 mg/m ³ (as Pb)	Not established	Permissible Exposure Limit	[9]
ACGIH (TLV)	0.05 mg/m ³ (as Pb)	Not established	Threshold Limit Value	[3][9]
NIOSH (REL)	0.05 mg/m ³ (as Pb)	Not established	Recommended Exposure Limit	[3][9]
ACGIH (CEIL)	0.45 mg/m ³	-	Ceiling Limit	[4]

Table 3: Summary of Toxicological Data for Lead Sulfate

Toxicity Endpoint	Value	Species	Route	Source(s)
LDLo (Oral)	3000 mg/kg	Guinea pig	Oral	[2]
LC50 (Aquatic)	0.75 mg/L (96 h)	Cynoglossus joyneri (fish)	-	
EC50 (Aquatic)	0.36 mg/L (48 h)	Daphnia magna (water flea)	-	

GHS Classification:

Lead sulfate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard categories:

- Acute Toxicity, Oral (Category 4)[2]
- Acute Toxicity, Inhalation (Category 4)[2]
- Carcinogenicity (Category 1B)[2]
- Reproductive Toxicity (Category 1A)[2]
- Specific Target Organ Toxicity, Repeated Exposure (Category 2)[2]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1)
- Hazardous to the Aquatic Environment, Chronic Hazard (Category 1)

Section 2: Experimental Protocols

Detailed experimental protocols are essential for the accurate assessment of toxicity. The following are representative methodologies based on OECD guidelines for key toxicological endpoints.

2.1 Acute Oral Toxicity - OECD Guideline 423

This method is used to estimate the acute oral toxicity (LD50) of a substance.

- **Test Animals:** Healthy, young adult rodents (rats or mice), typically females, are used. Animals are fasted prior to dosing.
- **Dose Levels and Dosing:** A single dose of the test substance is administered by gavage using a stomach tube. The starting dose level is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight).
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Data Analysis:** The LD50 is estimated based on the number of animal deaths at different dose levels.

2.2 Acute Inhalation Toxicity - OECD Guideline 403

This guideline describes the procedures for assessing the toxicity of a substance upon inhalation.

- **Test Animals:** Young adult rodents (rats are preferred) are used.
- **Exposure:** Animals are exposed to the test substance as a gas, vapor, or aerosol in a whole-body or head-only exposure chamber for a standard duration of 4 hours.
- **Concentrations:** A range of concentrations is tested to determine the LC50 (median lethal concentration).
- **Observation Period:** Following exposure, animals are observed for at least 14 days for signs of toxicity and mortality.
- **Data Analysis:** The LC50 is calculated from the concentration-mortality data.

2.3 In Vitro Skin Corrosion - OECD Guideline 431

This test determines the potential of a substance to cause skin corrosion using a reconstructed human epidermis model.

- **Test System:** A commercially available reconstructed human epidermis model is used.

- **Application:** The test substance is applied topically to the skin tissue model.
- **Exposure Time:** The substance is applied for specific time points (e.g., 3 minutes and 1 hour).
- **Viability Assessment:** After exposure, the viability of the skin tissue is determined using a colorimetric assay (e.g., MTT assay).
- **Classification:** A substance is identified as corrosive if the tissue viability falls below a certain threshold after a specified exposure time.

Section 3: Visualized Workflows and Pathways

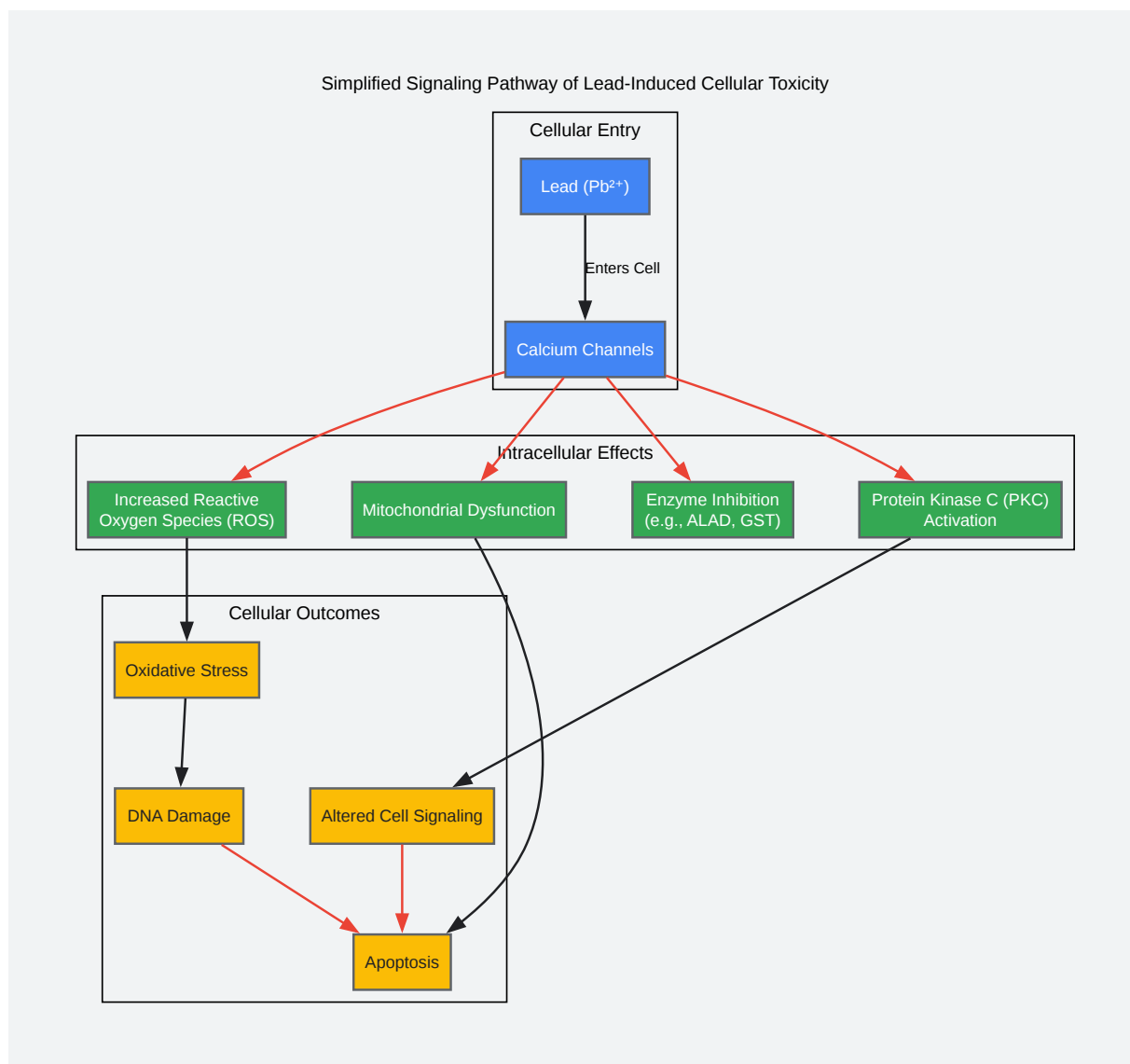
3.1 Safe Handling and Disposal Workflow

The following diagram illustrates the critical steps for the safe handling and disposal of lead sulfate in a laboratory setting.

Caption: Workflow for the safe handling and disposal of lead sulfate.

3.2 Simplified Signaling Pathway of Lead-Induced Cellular Toxicity

Lead exerts its toxic effects through multiple mechanisms at the cellular level. This diagram provides a simplified overview of key signaling pathways affected by lead.



[Click to download full resolution via product page](#)

Caption: Simplified pathway of lead-induced cellular toxicity.

This technical guide provides a foundational understanding of the health and safety considerations for handling **lead(2+);oxolead;sulfate**. It is imperative that all personnel working with this compound adhere to strict safety protocols and are fully trained on its potential hazards.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lead Waste Clean-up and Disposal - MN Dept. of Health [health.state.mn.us]
- 2. worksafebc.com [worksafebc.com]
- 3. ipo.rutgers.edu [ipo.rutgers.edu]
- 4. Working with lead | WorkSafe.qld.gov.au [worksafe.qld.gov.au]
- 5. ecplabchem.co.nz [ecplabchem.co.nz]
- 6. drexel.edu [drexel.edu]
- 7. wirehouse-es.com [wirehouse-es.com]
- 8. threesixtysafety.com [threesixtysafety.com]
- 9. hsa.ie [hsa.ie]
- To cite this document: BenchChem. [Health and safety data for handling lead(2+);oxolead;sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b088974#health-and-safety-data-for-handling-lead-2-oxolead-sulfate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com